

Application Notes and Protocols: Thermogravimetric Analysis (TGA) of Copper Oxalate Decomposition

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Compound of Interest

Compound Name: *copper;oxalate*

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Introduction

Thermogravimetric Analysis (TGA) is a powerful analytical technique used to characterize the thermal stability and composition of materials. This document provides a detailed application note and protocol for the TGA of copper oxalate (CuC_2O_4) decomposition. The thermal decomposition of copper oxalate is highly dependent on the atmospheric conditions, yielding different final products in inert and oxidizing environments. Understanding this behavior is crucial for materials science, catalysis research, and quality control in various industries. Copper oxalate is also frequently used as a standard to verify inert conditions within a TGA instrument.^[1]

Decomposition Pathways

The thermal decomposition of copper oxalate follows distinct pathways depending on the surrounding atmosphere.

- **Inert Atmosphere** (e.g., Nitrogen, Argon): In an inert environment, copper oxalate primarily decomposes in a single step to form metallic copper and carbon dioxide.[2] However, some studies have shown the formation of small amounts of copper(I) oxide (Cu_2O) as a minor product, potentially due to the disproportionation of carbon dioxide at the surface of the freshly formed, highly reactive copper particles.[3][4] The reaction is generally considered to be exothermic.[2]
- **Oxidizing Atmosphere** (e.g., Air, Oxygen): In the presence of oxygen, the decomposition process is more complex and results in the formation of copper(II) oxide (CuO) as the final product.[2][4] This process is strongly exothermic.[2][3] The decomposition may proceed through the initial formation of metallic copper, which is then rapidly oxidized to copper(II) oxide.[2] Some evidence also suggests the potential for copper(I) oxide as an intermediate.

Quantitative Data Summary

The following tables summarize the key quantitative data obtained from the thermogravimetric analysis of copper oxalate decomposition under different atmospheric conditions.

Table 1: TGA Data for Copper Oxalate Decomposition in an Inert Atmosphere (Nitrogen/Argon)

Parameter	Value	Reference
Decomposition Temperature Range	264 - 310 °C	[3]
Onset Decomposition Temperature	~260 - 280 °C	[3]
Peak Decomposition Temperature	~295 °C	[3]
Mass Loss (%)	~58.16% (theoretical for Cu)	[3]
Final Product	Primarily Copper (Cu) with minor Cu_2O	[3][4]
**Enthalpy of Decomposition (in N_2) **	$-9 \pm 2 \text{ kJ mol}^{-1}$	[2]

Table 2: TGA Data for Copper Oxalate Decomposition in an Oxidizing Atmosphere (Air/Oxygen)

Parameter	Value	Reference
Decomposition Temperature Range	~250 - 350 °C	[3]
Onset Decomposition Temperature	~250 °C	[3]
Peak Decomposition Temperature	~307 °C	[3]
Mass Loss (%)	~47.4% (theoretical for CuO)	[4]
Final Product	Copper(II) Oxide (CuO)	[2][3][4]
Enthalpy of Decomposition (in Air)	-134 ± 5 kJ mol ⁻¹	[2]

Experimental Protocols

This section provides a detailed protocol for performing TGA on copper oxalate.

1. Instrument and Sample Preparation

- Instrument: A calibrated thermogravimetric analyzer (TGA) equipped with a sensitive microbalance and a furnace capable of reaching at least 400°C. The instrument should have a purge gas system for controlling the atmosphere.
- Sample: Use a small amount of finely ground copper oxalate powder (typically 5-10 mg) to ensure uniform heating.
- Crucible: Use an inert sample pan, such as alumina or platinum.

2. TGA Protocol for Decomposition in an Inert Atmosphere

- Place an empty, clean TGA crucible on the balance and tare it.
- Accurately weigh 5-10 mg of copper oxalate into the crucible.

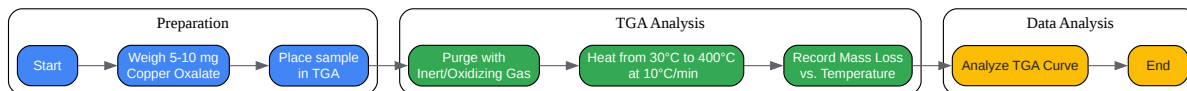
- Place the crucible in the TGA furnace.
- Purge the furnace with a high-purity inert gas (nitrogen or argon) at a flow rate of 50-100 mL/min for at least 30 minutes to ensure a completely inert atmosphere.
- Program the TGA with the following temperature profile:
 - Equilibrate at 30°C.
 - Ramp the temperature from 30°C to 400°C at a heating rate of 10°C/min.
- Record the mass loss as a function of temperature.
- Analyze the resulting TGA curve to determine the onset and peak decomposition temperatures, and the percentage of mass loss.
- The final residue should be metallic copper.

3. TGA Protocol for Decomposition in an Oxidizing Atmosphere

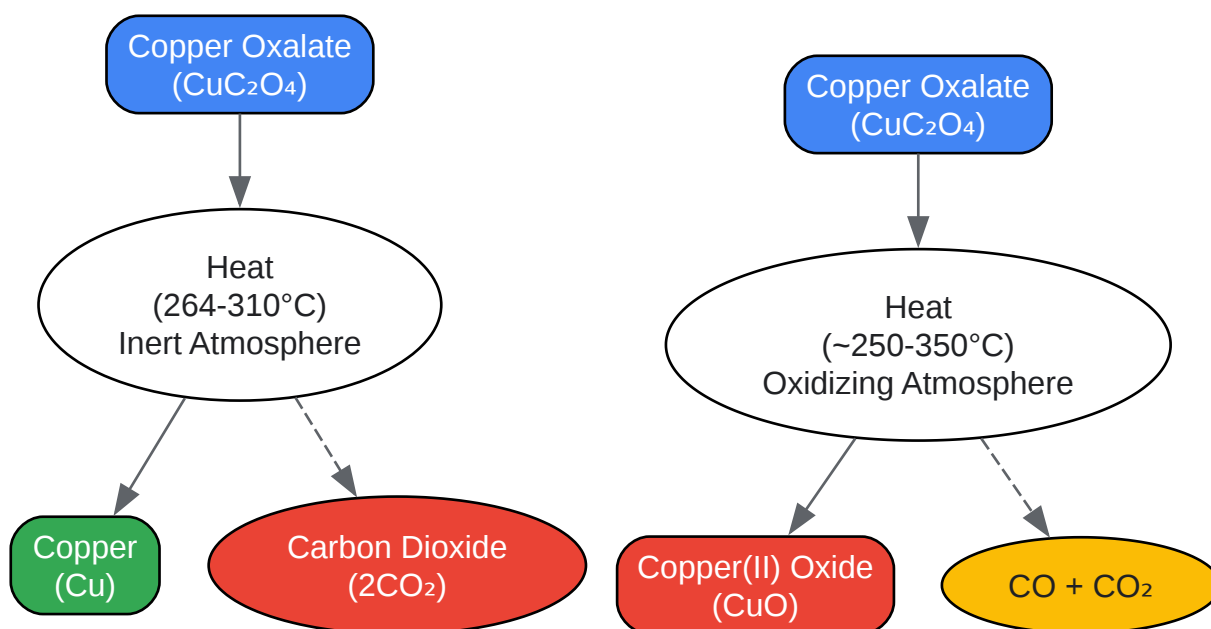
- Follow steps 1-3 from the inert atmosphere protocol.
- Purge the furnace with dry air or oxygen at a flow rate of 50-100 mL/min.
- Program the TGA with the following temperature profile:
 - Equilibrate at 30°C.
 - Ramp the temperature from 30°C to 400°C at a heating rate of 10°C/min.
- Record the mass loss as a function of temperature.
- Analyze the resulting TGA curve to determine the decomposition temperatures and mass loss.
- The final residue should be copper(II) oxide.

Visualizations

Diagrams of Decomposition Pathways and Experimental Workflow

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Caption: Experimental workflow for the TGA of copper oxalate.

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